

# Safeguarding Your Research: A Comprehensive Guide to Handling Haloperidol

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## Compound of Interest

Compound Name: Haloperidol

Cat. No.: B065202

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling the antipsychotic drug **Haloperidol**. Adherence to these protocols is critical to minimize exposure risks and ensure operational integrity.

## Personal Protective Equipment (PPE) and Engineering Controls

When handling **Haloperidol**, a multi-faceted approach to safety, incorporating both personal protective equipment and engineering controls, is necessary. The following table summarizes the recommended safety measures.

Safety Measure	Specification	Rationale	Citations
Engineering Controls	A laboratory fume hood or other appropriate form of local exhaust ventilation should be utilized.	To control airborne levels of Haloperidol below recommended exposure limits.	<a href="#">[1]</a> <a href="#">[2]</a>
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A faceshield (8-inch minimum) may also be necessary.	To protect eyes from splashes or dust.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Skin Protection	Wear chemical-impermeable, fire/flammable resistant, and impervious clothing. A complete suit protecting against chemicals (e.g., Tyvek suit) is recommended.	To prevent skin contact with Haloperidol.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Hand Protection	Handle with chemical impermeable gloves that have been inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.	To prevent skin absorption of Haloperidol.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

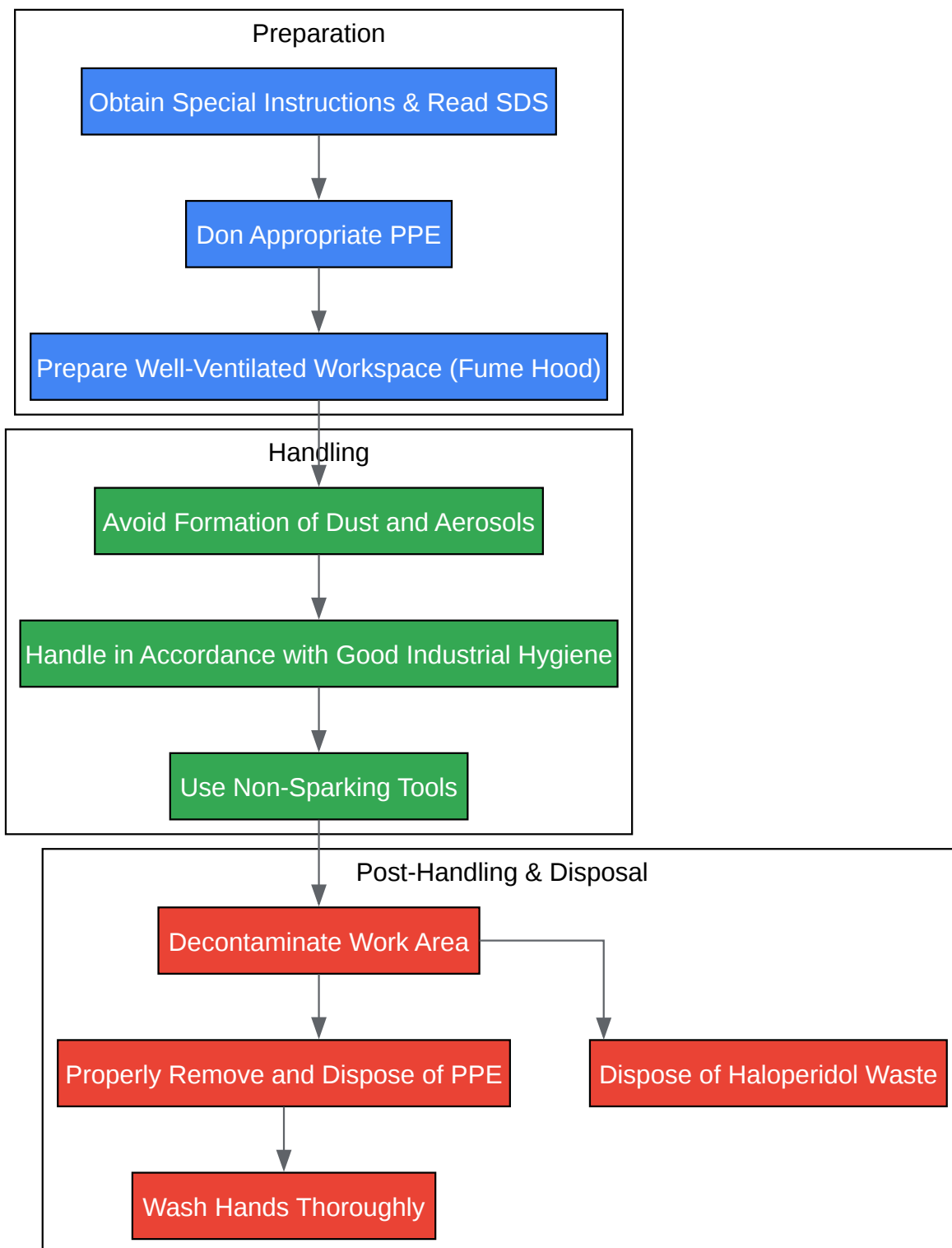
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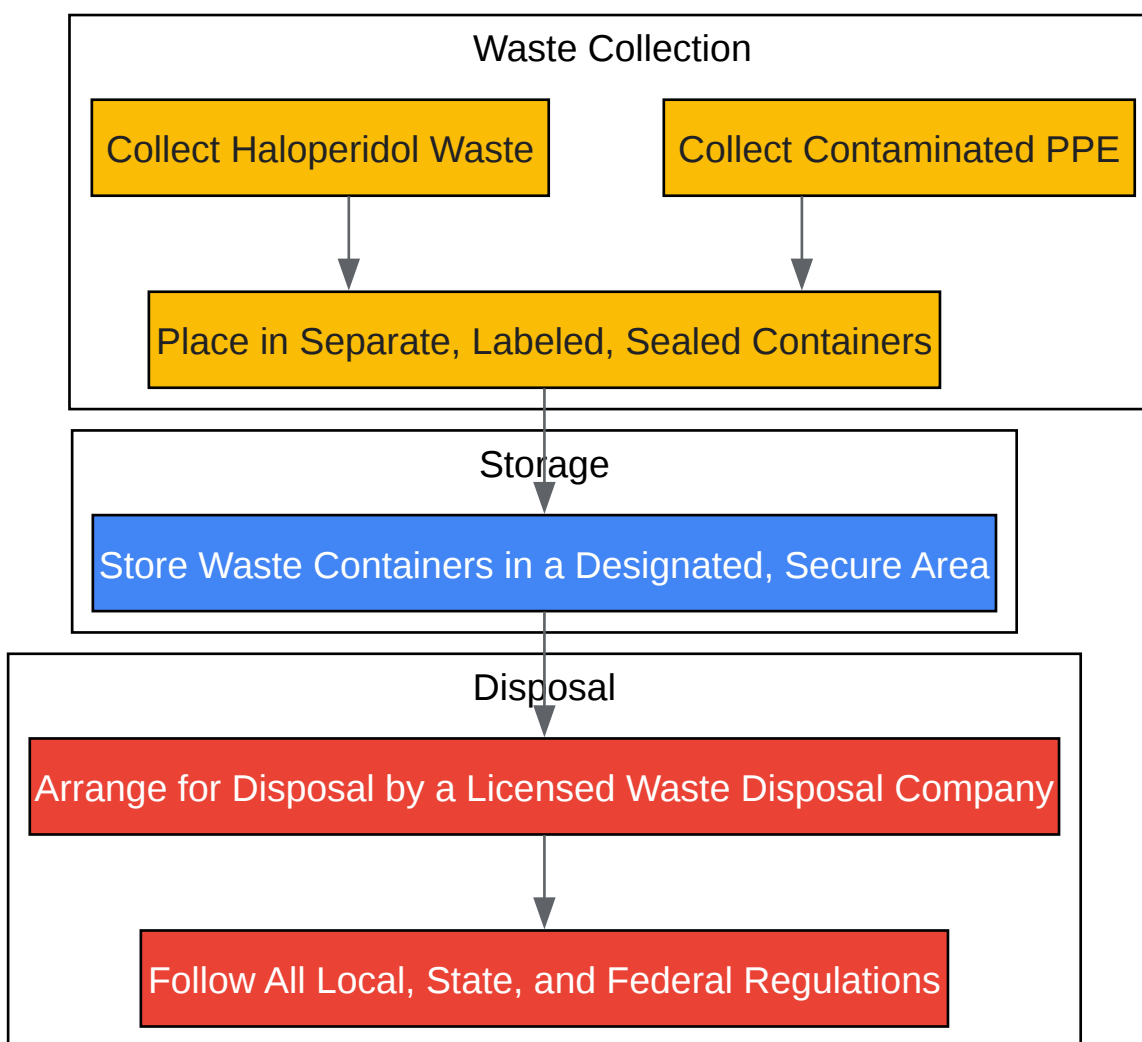
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face particle respirator. NIOSH-approved N99 (US) or CEN-approved P2 (EN 143) particulate respirators are recommended.	To protect against inhalation of Haloperidol dust or aerosols.	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
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## Operational Plan for Handling Haloperidol

A systematic approach to handling **Haloperidol** is crucial for minimizing risk. The following step-by-step protocol outlines the necessary procedures from preparation to post-handling.





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## References

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